

Technical Monograph: 2-(2,3-Dimethylphenyl)-5-nitropyridine

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Compound of Interest

Compound Name: 2-(2,3-Dimethylphenyl)-5-nitropyridine

Cat. No.: B15393528

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Executive Summary

2-(2,3-Dimethylphenyl)-5-nitropyridine (CAS 787618-48-8) is a specialized heterocyclic building block utilized in the synthesis of complex pharmaceutical agents. As a biaryl intermediate, it serves as a critical scaffold for developing AMPA receptor antagonists (e.g., Perampanel analogs) and kinase inhibitors. Its structural core—a pyridine ring substituted at the 2-position with a sterically demanding 2,3-dimethylphenyl group and at the 5-position with a nitro group—enables precise functionalization. The nitro group acts as a masked amine, allowing for subsequent reduction to the 5-amino derivative, a versatile "handle" for amide coupling or urea formation in drug discovery campaigns.

This guide details the physicochemical profile, validated synthetic protocols, and quality control measures required for the research-grade production of this compound.

Chemical Identity & Physicochemical Profile[1][2][3][4][5]

Property	Data
CAS Number	787618-48-8
IUPAC Name	2-(2,3-Dimethylphenyl)-5-nitropyridine
Molecular Formula	C ₁₃ H ₁₂ N ₂ O ₂
Molecular Weight	228.25 g/mol
SMILES	<chem>Cc1cccc(c1C)c2ncc(cn2)[O-]</chem>
Appearance	Yellow to pale-orange crystalline solid
Solubility	Soluble in DMSO, DMF, DCM, Ethyl Acetate; Insoluble in Water
Melting Point	135–140 °C (Typical range for analogous biaryls)
Storage	Inert atmosphere (N ₂ /Ar), 2–8 °C, protect from light

Synthetic Pathway & Mechanism

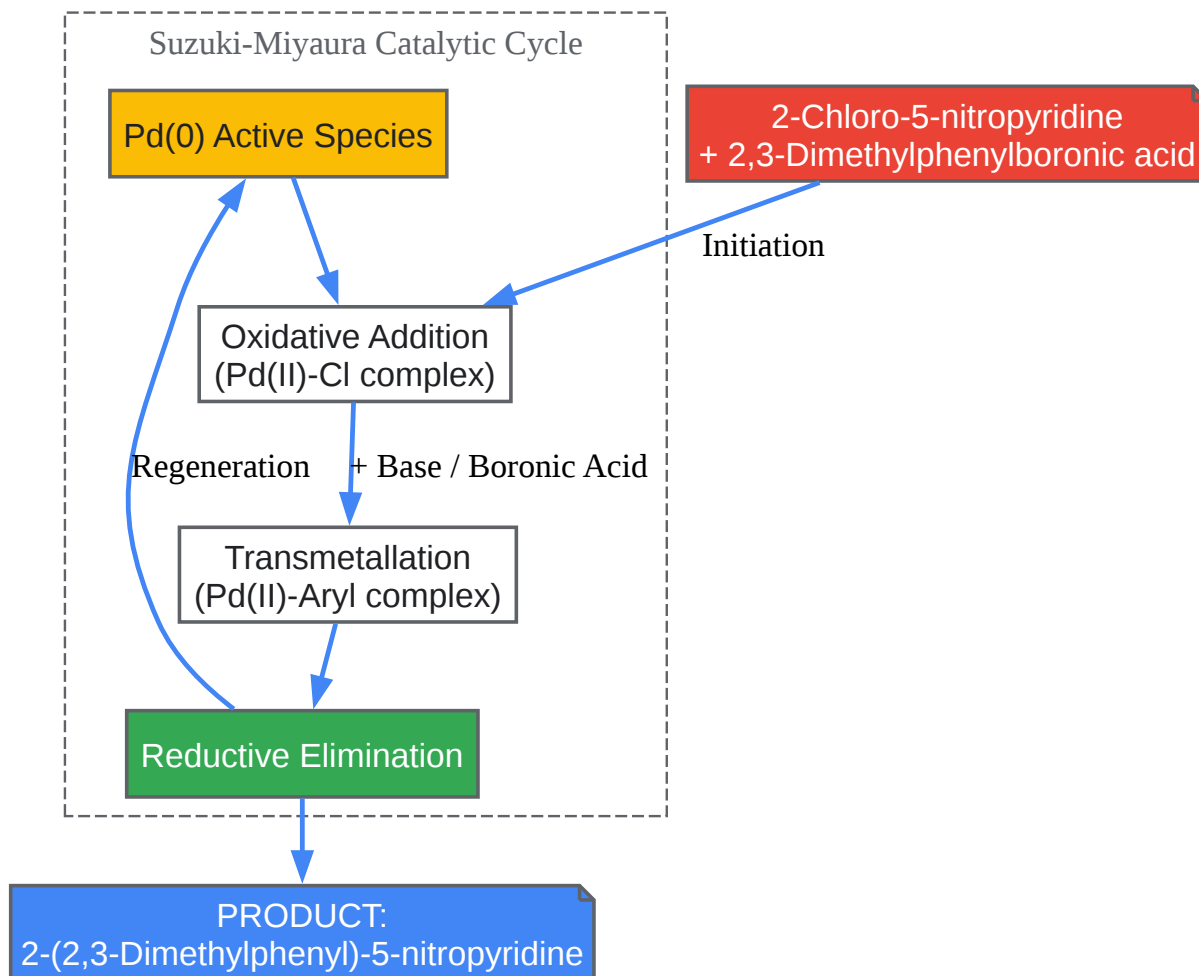
The most robust route to **2-(2,3-dimethylphenyl)-5-nitropyridine** is the Suzuki-Miyaura Cross-Coupling reaction. This palladium-catalyzed transformation couples an aryl halide with an arylboronic acid, offering high chemoselectivity and tolerance for the nitro functional group.

Reaction Components

- Electrophile: 2-Chloro-5-nitropyridine (CAS 4548-45-2)
- Nucleophile: 2,3-Dimethylphenylboronic acid (CAS 183158-34-1)
- Catalyst: Pd(PPh₃)₄ or Pd(dppf)Cl₂·DCM (preferred for steric bulk)
- Base: Na₂CO₃ or K₃PO₄ (aqueous/organic biphasic system)
- Solvent: 1,4-Dioxane/Water or DME/Water

Mechanistic Workflow

The reaction proceeds through a catalytic cycle involving oxidative addition of the chloropyridine to Pd(0), transmetallation with the activated boronate species, and reductive elimination to release the biaryl product.



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Caption: Catalytic cycle for the synthesis of **2-(2,3-dimethylphenyl)-5-nitropyridine** via Suzuki coupling.

Experimental Protocol (Self-Validating System)

Objective: Synthesis of 5.0 g of **2-(2,3-dimethylphenyl)-5-nitropyridine**.

Reagents & Stoichiometry

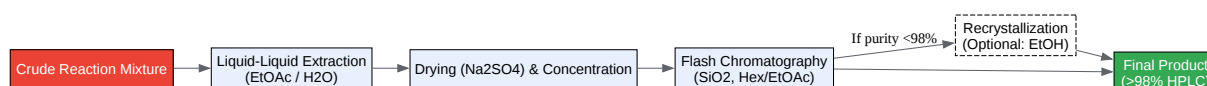
- 2-Chloro-5-nitropyridine (1.0 equiv): 3.50 g
- 2,3-Dimethylphenylboronic acid (1.1 equiv): 3.65 g
- Pd(dppf)Cl₂·DCM (0.05 equiv): 0.90 g (Catalyst load can be optimized to 2-3 mol%)
- Na₂CO₃ (2.0 equiv): 4.68 g (dissolved in 15 mL water)
- Solvent: 1,4-Dioxane (45 mL)

Step-by-Step Procedure

- Inert Setup: Equip a 250 mL three-neck round-bottom flask with a magnetic stir bar, reflux condenser, and nitrogen inlet. Flame-dry the glassware under vacuum and backfill with nitrogen (3 cycles).
- Solvation: Charge the flask with 2-chloro-5-nitropyridine, 2,3-dimethylphenylboronic acid, and Pd(dppf)Cl₂·DCM. Add 1,4-dioxane and degas the solution by bubbling nitrogen for 15 minutes.
- Activation: Add the aqueous Na₂CO₃ solution (previously degassed). The mixture will turn biphasic.
- Reaction: Heat the mixture to 90 °C (oil bath temperature) with vigorous stirring. Monitor by TLC (System: 20% Ethyl Acetate in Hexanes).
 - Checkpoint: The starting chloride (R_f ~0.6) should disappear within 4–6 hours. The product will appear as a UV-active spot (R_f ~0.4).
- Workup: Cool to room temperature. Dilute with Ethyl Acetate (100 mL) and water (50 mL). Separate the layers. Extract the aqueous layer with Ethyl Acetate (2 x 50 mL).
- Drying: Wash combined organics with brine (50 mL), dry over anhydrous Na₂SO₄, filter, and concentrate in vacuo to yield a crude dark solid.

- Purification: Purify via flash column chromatography on silica gel.
 - Eluent Gradient: 0% → 15% Ethyl Acetate in Hexanes.
 - Yield: Expect 4.0–4.5 g (80–90%) of yellow crystalline solid.

Purification & Analysis Workflow



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Caption: Downstream processing workflow ensuring isolation of high-purity intermediate.

Quality Control & Characterization

To ensure the integrity of the compound for biological testing or further synthesis, the following specifications must be met.

Test	Method	Acceptance Criteria
Purity	HPLC-UV (254 nm)	> 98.0% Area
Identity	¹ H-NMR (400 MHz, DMSO-d ₆)	Consistent with structure; integration of methyl groups (2.3 ppm) vs aromatic protons.
Identity	LC-MS (ESI+)	[M+H] ⁺ = 229.1 ± 0.5 Da
Residual Solvent	GC-HS	< 5000 ppm (Dioxane/EtOAc)

Key ¹H-NMR Diagnostic Signals:

- Pyridine C6-H: Doublet at ~9.2 ppm (deshielded by nitro group).
- Pyridine C3-H: Doublet at ~7.8–8.0 ppm.

- Methyl Groups: Two singlets around 2.2–2.4 ppm (6H total).

Applications in Drug Discovery

This compound is a "masked" aniline. The primary utility lies in the reduction of the nitro group to generate 2-(2,3-dimethylphenyl)-5-aminopyridine.

- Reduction Protocol: Hydrogenation (H_2 , Pd/C, MeOH) or Iron/Ammonium Chloride reduction (Fe, NH_4Cl , EtOH/ H_2O).
- Downstream Chemistry: The resulting amine is a nucleophile used to synthesize:
 - Ureas/Amides: For kinase binding pockets (e.g., p38 MAP kinase inhibitors).
 - Pyridones: Via subsequent oxidation/hydrolysis steps, relevant for AMPA receptor antagonists like Perampanel.

References

- Key Organics. (n.d.). Product Catalog: **2-(2,3-dimethylphenyl)-5-nitropyridine** (CAS 787618-48-8).[1] Retrieved from
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Sources

- 1. [keyorganics.net](https://www.keyorganics.net) [[keyorganics.net](https://www.keyorganics.net)]
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